

# cis-2-Heptene chemical and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis-2-Heptene*

Cat. No.: *B123394*

[Get Quote](#)

An In-depth Technical Guide to the Chemical and Physical Properties of **cis-2-Heptene**

This guide provides a comprehensive overview of the core chemical and physical properties of **cis-2-Heptene**, tailored for researchers, scientists, and professionals in drug development. It includes detailed data, experimental methodologies, and visual workflows to facilitate a deeper understanding of this compound.

## Introduction

**Cis-2-Heptene**, also known as (Z)-2-Heptene, is an unsaturated hydrocarbon classified as an alkene.<sup>[1]</sup> Its structure consists of a seven-carbon chain with a double bond located between the second and third carbon atoms. The "cis" or "(Z)" designation indicates that the alkyl groups on the double-bonded carbons are on the same side of the double bond, resulting in a bent molecular geometry that influences its physical characteristics.<sup>[1]</sup> This colorless liquid serves as an intermediate in various organic syntheses.<sup>[1][2]</sup> Its reactivity is characteristic of alkenes, readily undergoing addition reactions across the double bond.<sup>[1]</sup>

## Chemical Properties

Identifier	Value
Molecular Formula	C <sub>7</sub> H <sub>14</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	98.19 g/mol <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
IUPAC Name	(Z)-hept-2-ene <a href="#">[6]</a> <a href="#">[8]</a>
CAS Number	6443-92-1 <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	(2Z)-2-Heptene, (Z)-Hept-2-ene, (2Z)-hept-2-ene <a href="#">[1]</a> <a href="#">[6]</a>
SMILES	<chem>CCCCC=CC</chem> <a href="#">[8]</a>
InChI Key	OTTZHAVKAVGASB-HYXAFXHYSA-N <a href="#">[10]</a>

## Physical Properties

The physical characteristics of **cis-2-Heptene** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value
Appearance	Clear, colorless liquid <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	98-99 °C (at 760 mmHg) <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Melting Point	-109.15 °C to -123 °C <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Density	0.708 g/mL at 25 °C <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Refractive Index	n <sub>20/D</sub> 1.407 <a href="#">[4]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Vapor Pressure	87 mmHg at 37.7 °C <a href="#">[11]</a>
Flash Point	-6 °C (21.2 °F) - closed cup
Solubility	Insoluble in water. <a href="#">[1]</a> <a href="#">[2]</a> Soluble in acetone, alcohol, benzene, chloroform, and ether. <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>

## Experimental Protocols

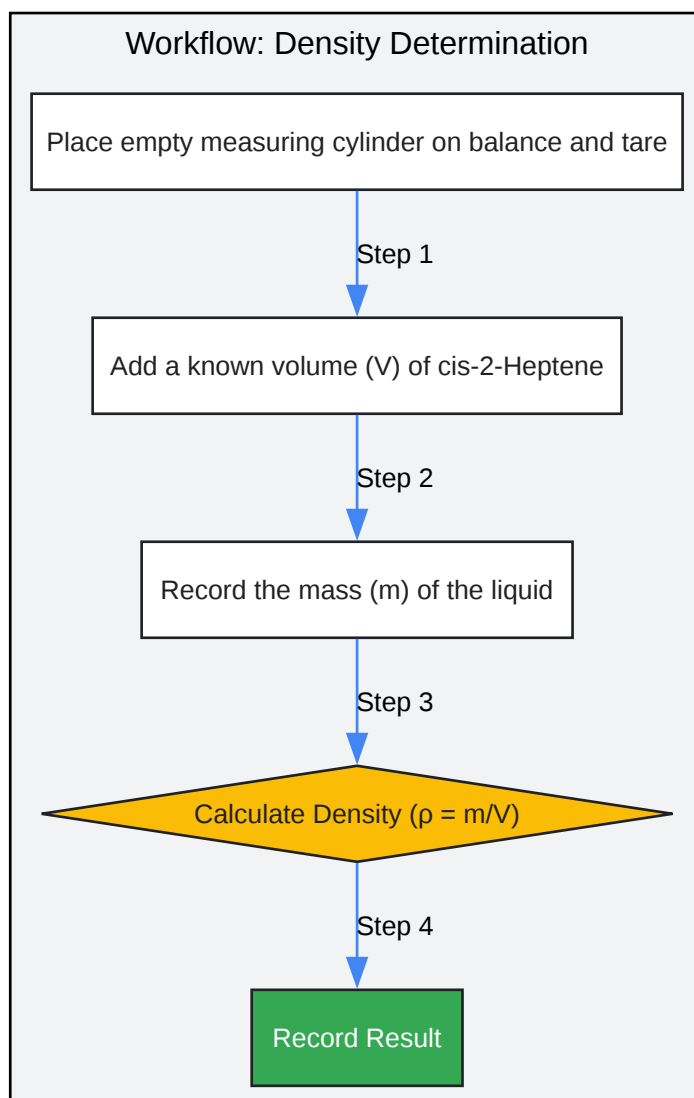
Detailed methodologies for determining the key physical properties of liquid compounds like **cis-2-Heptene** are outlined below.

### Determination of Density

The density of a liquid is determined by measuring the mass of a known volume.

Methodology:

- Tare Balance: Place a clean, dry measuring cylinder or pycnometer (density bottle) on a digital balance and zero the reading.[\[14\]](#)
- Measure Volume: Accurately dispense a specific volume of **cis-2-Heptene** (e.g., 10 mL) into the measuring cylinder. Read the volume from the bottom of the meniscus with the eye level to the liquid surface to avoid parallax error.[\[14\]](#)[\[15\]](#)
- Measure Mass: Place the measuring cylinder containing the liquid back on the tared balance and record the mass.[\[14\]](#)
- Calculate Density: Use the formula:  $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$ .[\[14\]](#)[\[16\]](#)
- Repeat: For accuracy, the measurement should be repeated multiple times, and the average value should be calculated.[\[14\]](#)



[Click to download full resolution via product page](#)

Workflow for liquid density determination.

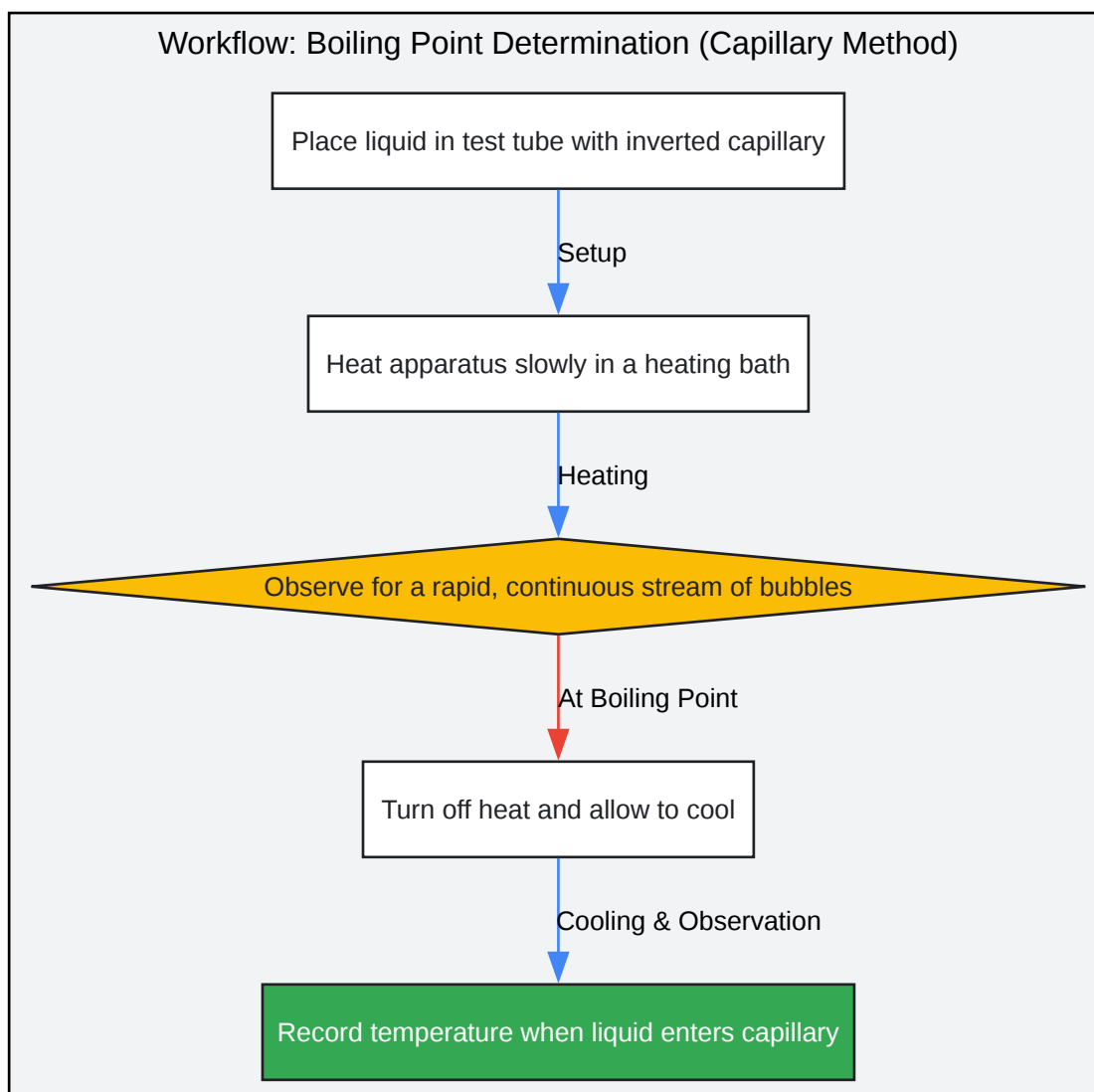
## Determination of Boiling Point (Micro Method)

The capillary method is a common and efficient technique for determining the boiling point of a small liquid sample.<sup>[17]</sup>

Methodology:

- Sample Preparation: Place a small amount (a few milliliters) of **cis-2-Heptene** into a small test tube.<sup>[18]</sup>

- **Capillary Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid and the sealed end upwards.[\[18\]](#)
- **Apparatus Setup:** Attach the test tube to a thermometer and immerse the setup in a heating bath (e.g., a Thiele tube with heating oil or a MelTemp apparatus).[\[18\]](#)[\[19\]](#) The thermometer bulb should be level with the liquid in the test tube.
- **Heating:** Heat the bath slowly and evenly.[\[18\]](#) As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[17\]](#)[\[20\]](#)
- **Recording Temperature:** Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[\[17\]](#)[\[18\]](#)[\[20\]](#)



[Click to download full resolution via product page](#)

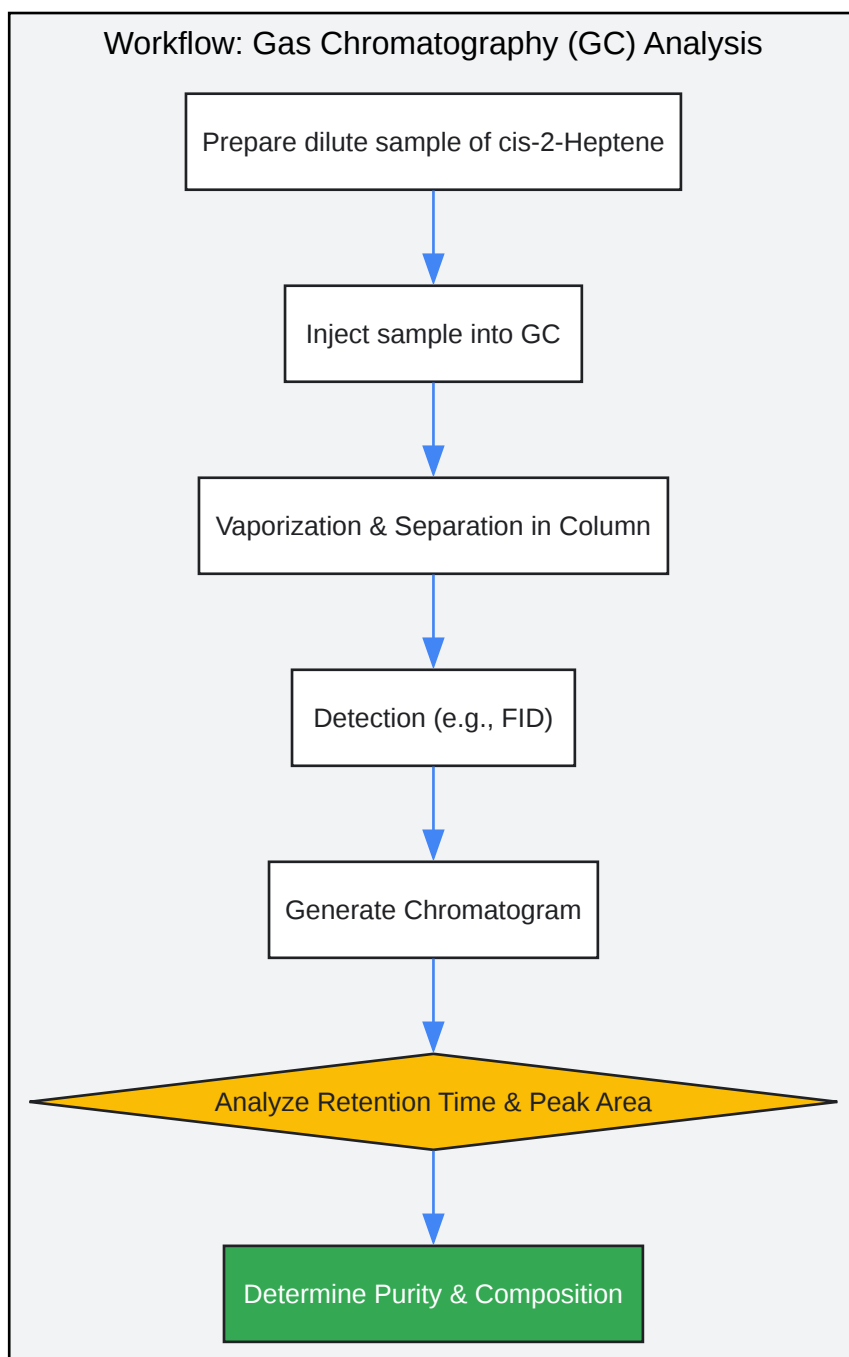
Workflow for boiling point determination.

## Purity and Compositional Analysis

Gas chromatography (GC) is a standard technique for separating and analyzing volatile compounds like alkenes.[21][22] It can be used to determine the purity of a **cis-2-Heptene** sample and to separate it from its isomers (e.g., trans-2-Heptene, 1-Heptene).

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the **cis-2-Heptene** sample in a suitable volatile solvent.
- **Injection:** Inject a small volume (typically 1-2  $\mu\text{L}$ ) of the prepared sample into the gas chromatograph's injection port.<sup>[23]</sup> The high temperature of the port vaporizes the sample.
- **Separation:** A carrier gas (e.g., Helium, Nitrogen) flows through the GC column. The components of the sample are separated based on their boiling points and interactions with the stationary phase inside the column.<sup>[21]</sup> More volatile compounds or those with weaker interactions travel faster.
- **Detection:** As each component elutes from the column, it is detected by a detector (e.g., Flame Ionization Detector - FID). The detector generates a signal proportional to the amount of the component.
- **Analysis:** The output, a chromatogram, shows peaks corresponding to each separated component. The retention time (time taken to elute) helps identify the component, and the area under the peak corresponds to its relative amount in the mixture.<sup>[23]</sup>



[Click to download full resolution via product page](#)

Workflow for GC analysis of alkenes.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).



## References

- 1. CAS 6443-92-1: cis-2-Heptene | CymitQuimica [cymitquimica.com]
- 2. Respiratory protection equipments C7H14 (cis-2-heptene), CAS number 6443-92-1 [en.gazfinder.com]
- 3. cis-2-Heptene | CAS#:6443-92-1 | Chemsrce [chemsrc.com]
- 4. CIS-2-HEPTENE | 6443-92-1 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. 2-Heptene, (2Z)- | C7H14 | CID 643836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. cis-2-Heptene 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 9. cis-2-heptene [stenutz.eu]
- 10. CIS-2-HEPTENE(6443-92-1) MS spectrum [chemicalbook.com]
- 11. CIS-2-HEPTENE CAS#: 6443-92-1 [m.chemicalbook.com]
- 12. chembk.com [chembk.com]
- 13. cis-2-Heptene | CAS 6443-92-1 | Chemical-Suppliers [chemical-suppliers.eu]
- 14. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 15. m.youtube.com [m.youtube.com]
- 16. homesciencetools.com [homesciencetools.com]
- 17. Video: Boiling Points - Procedure [jove.com]
- 18. cdn.juniata.edu [cdn.juniata.edu]
- 19. phillysim.org [phillysim.org]
- 20. uomus.edu.iq [uomus.edu.iq]
- 21. ivypanda.com [ivypanda.com]
- 22. agilent.com [agilent.com]
- 23. brainmass.com [brainmass.com]
- To cite this document: BenchChem. [cis-2-Heptene chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b123394#cis-2-heptene-chemical-and-physical-properties>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)